

Unraveling ST91: A Case of Mistaken Identity in Scientific Inquiry

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Compound of Interest

Compound Name: ST91

Cat. No.: B1217211

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Initial investigations into the solubility and stability of a compound designated "**ST91**" have revealed a significant misinterpretation of the term. Extensive database searches and literature reviews across chemical and biological sciences have yielded no evidence of a molecule or drug with this identifier. Instead, the designation "**ST91**" consistently refers to the ANSI/AAMI **ST91**:2021 standard, a comprehensive set of guidelines for the processing of flexible and semi-rigid endoscopes in healthcare facilities.[1][2][3][4][5][6]

This discovery fundamentally alters the trajectory of the requested in-depth technical guide. The core requirements—quantitative data on solubility and stability, detailed experimental protocols for a specific chemical entity, and visualization of its signaling pathways—cannot be fulfilled as no such entity as "**ST91**" the compound appears to exist in the public domain.

The ANSI/AAMI **ST91** standard is a critical document in the field of medical device reprocessing, aimed at ensuring patient safety by preventing infections associated with endoscopic procedures.[3][4] It provides detailed recommendations for all stages of endoscope handling, from point-of-use treatment and cleaning to high-level disinfection, sterilization, storage, and transport.[2][5][6] The standard is a product of consensus from experts across industry, clinical practice, and regulatory bodies, including the U.S. Food and Drug Administration (FDA).[4]

Given this information, a technical guide on the "solubility and stability" of **ST91** is not feasible. The available information pertains to procedural guidelines and quality control in a medical setting, not the physicochemical properties of a chemical compound.

Therefore, this report serves to clarify the identity of "ST91" and to explain the absence of the requested data. For researchers, scientists, and drug development professionals, it is crucial to ensure the correct identification of compounds and standards to avoid misdirected research efforts. Future inquiries should verify the existence and specific nature of a compound of interest before proceeding with in-depth data compilation and analysis.

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- To cite this document: BenchChem. [Unraveling ST91: A Case of Mistaken Identity in Scientific Inquiry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1217211#st91-solubility-and-stability-data>]

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